

Toxicity and safety data for p-Chlorophenyl methyl sulfoxide

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Compound of Interest

Compound Name: *p*-Chlorophenyl methyl sulfoxide

CAS No.: 934-73-6

Cat. No.: B1581415

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Technical Whitepaper: Toxicological Profile and Safety Protocols for **p-Chlorophenyl Methyl Sulfoxide**

Executive Summary & Chemical Identity

p-Chlorophenyl methyl sulfoxide (CAS: 934-73-6) is a chiral organosulfur compound serving as a critical intermediate in pharmaceutical synthesis and a metabolic marker in the degradation of thioether-based pesticides and drugs. Unlike its sulfide precursors, the sulfoxide moiety imparts significant polarity and distinct biological reactivity, necessitating specific safety protocols distinct from general organic solvents.

This guide synthesizes toxicological data, metabolic fate, and handling standards to ensure researcher safety during drug development and synthesis workflows.

Chemical Identity Table

Parameter	Detail
IUPAC Name	1-Chloro-4-(methylsulfinyl)benzene
CAS Number	934-73-6
Molecular Formula	C ₇ H ₇ ClOS
Molecular Weight	174.65 g/mol
Physical State	Crystalline solid (typically white to off-white)

| Solubility | Soluble in DMSO, Methanol, Chloroform; Low solubility in water |

Toxicological Profile

The toxicity of **p-chlorophenyl methyl sulfoxide** is characterized by its potential for central nervous system (CNS) depression and severe ocular irritation.^[1] Data indicates it is more acutely toxic and irritating than its corresponding sulfone metabolite.

Acute Toxicity Data

Data derived from comparative studies of chlorophenyl sulfides and sulfoxides (e.g., Rocky Mountain Arsenal contamination studies).^[1]

Route	Species	LD50 / Observation	Hazard Classification
Oral	Rat	400 – 620 mg/kg	Acute Tox. 4 (H302)
Dermal	Rabbit	CNS depression observed for up to 7 days post-application. ^[1]	STOT SE 3 (H336)
Ocular	Rabbit	Severe irritation; potential for irreversible damage.	Eye Dam. 1 (H318)
Inhalation	Rat	Irritation of mucosal membranes.	STOT SE 3 (H335)

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Critical Insight: While the sulfide form is often lethal via dermal exposure due to rapid absorption, the sulfoxide (this compound) is less lethal dermally but induces prolonged CNS depression (lethargy, ataxia). This suggests the sulfoxide crosses the blood-brain barrier but acts via a different mechanism or slower clearance than the sulfide.

Irritation & Sensitization

- Skin: Moderate irritant (Category 2). Causes erythema and edema upon prolonged contact.
- Eyes: High Risk. Classified as causing serious eye damage (Category 1).^[2] The polar nature of the sulfoxide allows rapid penetration of the corneal epithelium, leading to opacity.
- Sensitization: Guinea pig maximization tests generally indicate a lack of skin sensitization potential for this specific congener.

Metabolic Fate & Mechanistic Safety

Understanding the metabolism of **p-chlorophenyl methyl sulfoxide** is vital for safety, as it participates in a redox cycle that can alter its toxicity profile in vivo.

The Sulfoxidation Pathway

The compound acts as a "metabolic bridge." It is formed via the S-oxidation of p-chlorophenyl methyl sulfide and is further oxidized to p-chlorophenyl methyl sulfone.

- Oxidation (Bioactivation): Catalyzed primarily by Cytochrome P450 (CYP) isoforms (specifically CYP2D6 and CYP3A4) and Flavin-containing Monooxygenases (FMO).
- Reduction (Bioinactivation): The sulfoxide can be reduced back to the sulfide by cytosolic sulfoxide reductases or gut microbiota, potentially reactivating the acute dermal toxicity associated with the sulfide form.

Pathway Visualization

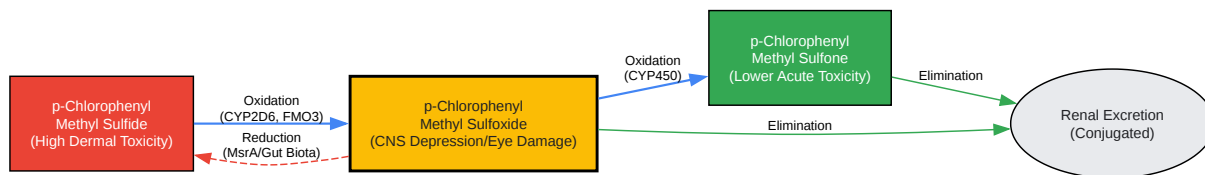


Fig 1: Metabolic Redox Cycling of p-Chlorophenyl Methyl Sulfoxide

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Caption: The sulfoxide serves as a central node. Note the reversible reduction pathway (red dashed line) which can regenerate the highly toxic sulfide.

Safety & Handling Protocols

Due to the "Serious Eye Damage" (H318) classification, standard safety glasses are insufficient when handling the neat powder.

Personal Protective Equipment (PPE) Matrix

Zone	Protection Level	Equipment Required
Ocular	Critical	Chemical Splash Goggles + Face Shield. (Contact lenses prohibited).
Dermal	High	Nitrile gloves (min 0.11mm thickness). Double-gloving recommended for solutions >100mM.
Respiratory	Moderate	N95/P2 mask for solid handling; Fume hood required for solution preparation.

Emergency Response Decision Tree

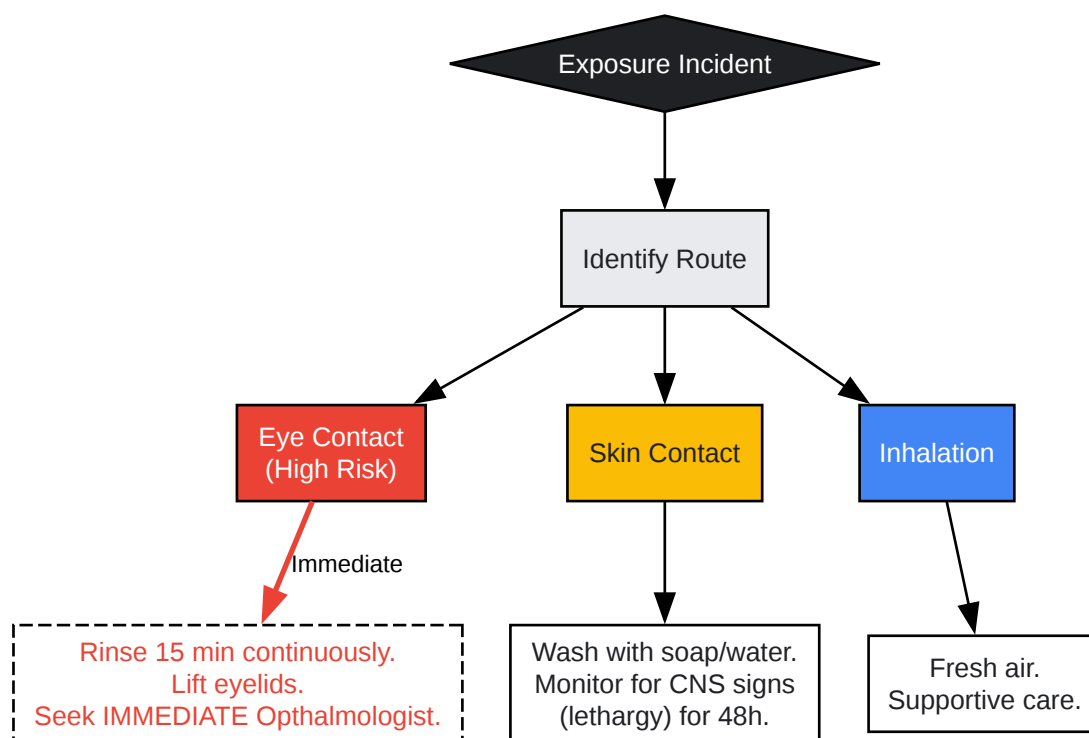


Fig 2: Emergency Response Protocol for p-Chlorophenyl Methyl Sulfoxide

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Caption: Immediate irrigation is non-negotiable for eye contact due to the risk of corneal opacity.

Experimental Protocol: In Vitro Metabolic Stability Assessment

To validate the stability of **p-Chlorophenyl methyl sulfoxide** in a biological context (or to synthesize the sulfone metabolite), the following microsomal incubation protocol is recommended. This protocol is self-validating via the inclusion of positive controls.

Objective: Determine the intrinsic clearance (

) and conversion rate to sulfone.

Materials:

- Test Compound: **p-Chlorophenyl methyl sulfoxide** (10 mM stock in DMSO).

- System: Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- Cofactor: NADPH regenerating system (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
- Control: Testosterone (CYP3A4 probe) or Dextromethorphan (CYP2D6 probe).

Workflow:

- Pre-Incubation:
 - Prepare a 0.5 mg/mL HLM suspension in Phosphate Buffer (100 mM, pH 7.4).
 - Spike with Test Compound (Final conc: 1 μ M).
 - Validation Step: Ensure DMSO concentration < 0.1% to prevent enzyme inhibition.
 - Equilibrate at 37°C for 5 minutes.
- Initiation:
 - Add NADPH regenerating system to start the reaction.
- Sampling:
 - At T=0, 5, 15, 30, and 60 mins, remove 50 μ L aliquots.
 - Quench: Immediately dispense into 150 μ L ice-cold Acetonitrile (containing internal standard, e.g., Tolbutamide).
- Analysis:
 - Centrifuge (4000g, 20 min).
 - Analyze supernatant via LC-MS/MS. Monitor transitions for Sulfoxide (Parent) and Sulfone (+16 Da).
- Calculation:

- Plot $\ln(\% \text{ remaining})$ vs. time. The slope

is the elimination rate constant.

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